

## Essential Safety and Operational Guide for Handling INCB13739

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For researchers, scientists, and drug development professionals working with INCB13739, a potent and selective  $11\beta$ -HSD1 inhibitor, stringent adherence to safety protocols is paramount. This guide provides essential, immediate safety and logistical information, including personal protective equipment (PPE) requirements, handling procedures, and disposal plans to ensure a safe laboratory environment.

#### **Personal Protective Equipment (PPE)**

When handling **INCB13739**, the use of appropriate personal protective equipment is mandatory to prevent skin contact, eye contact, and inhalation. The following table summarizes the required PPE:



Area of Protection	Required Equipment	Specifications & Rationale
Hand Protection	Chemical-resistant gloves	Impermeable and resistant to the specific chemical properties of INCB13739.  Nitrile gloves are a common and effective choice. Always inspect gloves for integrity before use and change them immediately if contaminated or damaged.
Eye & Face Protection	Safety glasses with side shields or goggles	Protects against splashes and airborne particles. In situations with a higher risk of splashing, a face shield should be worn in addition to safety glasses or goggles.
Skin & Body Protection	Laboratory coat	Provides a removable barrier to protect personal clothing from contamination. Should be buttoned and have long sleeves.
Respiratory Protection	Use in a well-ventilated area. A respirator may be required for tasks that generate dust or aerosols.	Engineering controls, such as a chemical fume hood, are the primary means of controlling exposure. If these are not sufficient, a NIOSH-approved respirator appropriate for the potential exposure level should be used.

# Procedural Guidelines for Safe Handling and Disposal



A systematic approach to handling and disposing of **INCB13739** and associated waste is crucial for minimizing risk. The following workflow outlines the key steps:



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Figure 1. Workflow for Safe Handling and Disposal of INCB13739.

### **Step-by-Step Handling and Disposal Protocol:**

- Risk Assessment: Before beginning any work, conduct a thorough risk assessment to identify potential hazards associated with the specific experimental protocol.
- PPE Selection: Based on the risk assessment, select the appropriate PPE as detailed in the table above.
- Donning PPE: Put on all required PPE before entering the designated handling area. Ensure a proper fit and inspect for any defects.
- Handling INCB13739:
  - All manipulations of INCB13739 powder should be conducted in a well-ventilated area,
     preferably within a certified chemical fume hood, to minimize inhalation exposure.
  - Avoid direct contact with the skin, eyes, and clothing.
  - In case of accidental contact, immediately follow first aid measures:
    - Skin Contact: Wash the affected area thoroughly with soap and water.
    - Eye Contact: Flush with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.



- Inhalation: Move to fresh air. If breathing is difficult, provide oxygen and seek medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.
- Decontamination: After handling is complete, thoroughly decontaminate all surfaces and equipment using an appropriate cleaning agent.
- Doffing and Waste Segregation:
  - Remove PPE in a manner that avoids self-contamination. Gloves should be removed last.
  - Segregate waste into two streams: chemically contaminated waste (e.g., unused INCB13739, contaminated labware) and contaminated PPE.
- Disposal:
  - Dispose of all chemical waste and contaminated materials in accordance with local, state, and federal regulations.
  - Contaminated PPE should be placed in a designated, sealed container for proper disposal as chemical waste. Do not dispose of contaminated PPE in regular trash.

By strictly adhering to these safety and logistical protocols, researchers can mitigate the risks associated with handling **INCB13739** and maintain a safe and compliant laboratory environment.

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